

Technical Guide: Physical Properties of 2-Iodo-5-methoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Iodo-5-methoxybenzaldehyde

Cat. No.: B1310537

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **2-Iodo-5-methoxybenzaldehyde** (CAS No. 77287-58-2). The information is presented to support research, development, and quality control activities involving this compound.

Core Physical Properties

A summary of the key physical and chemical identifiers for **2-Iodo-5-methoxybenzaldehyde** is provided below. The data has been compiled from various chemical suppliers and databases.

Property	Value	Source
Molecular Formula	C ₈ H ₇ IO ₂	[1][2][3][4]
Molecular Weight	262.04 g/mol	[1][3][4]
Appearance	White to Yellow Solid	[2]
Melting Point	96 °C	[2]
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	
CAS Number	77287-58-2	[1][2][3][4]

Experimental Protocols

Detailed methodologies for the determination of key physical properties of solid organic compounds like **2-Iodo-5-methoxybenzaldehyde** are outlined below. These are generalized protocols based on standard laboratory techniques.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of purity and can be used for identification.^[5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)^[5]
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of the crystalline **2-Iodo-5-methoxybenzaldehyde** is finely ground using a mortar and pestle. The open end of a capillary tube is pressed into the powdered sample. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.^[5]
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- **Heating and Observation:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise determination (1-2 °C per minute) starting from about 20 °C below the approximate melting point.

- **Data Recording:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point of the sample.^[6] For a pure compound, this range is typically narrow (0.5-2 °C).

Boiling Point Determination (Micro Method)

For small quantities of a liquid, a micro boiling point determination can be performed. While **2-Iodo-5-methoxybenzaldehyde** is a solid at room temperature, this method would be applicable if it were a liquid or if its boiling point under reduced pressure was being determined.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath in a Thiele tube or a beaker)^{[7][8]}
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- **Sample Preparation:** A few drops of the liquid sample are placed into the small test tube. A capillary tube is inverted (open end down) and placed inside the test tube containing the sample.^[7]
- **Apparatus Setup:** The small test tube is attached to the thermometer with the sample at the level of the thermometer bulb. The entire assembly is then immersed in a heating bath.^[8]
- **Heating and Observation:** The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will bubble out. When the boiling point of the liquid is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.^{[7][9]}
- **Data Recording:** At this point, the heating is discontinued. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the

liquid just begins to enter the capillary tube is recorded as the boiling point.[8]

Solubility Determination

Understanding the solubility of a compound in various solvents is crucial for purification, formulation, and designing reaction conditions.[10][11]

Apparatus:

- Small test tubes
- Spatula or balance for measuring the solid
- Graduated cylinders or pipettes for measuring solvents
- Vortex mixer or stirring rods

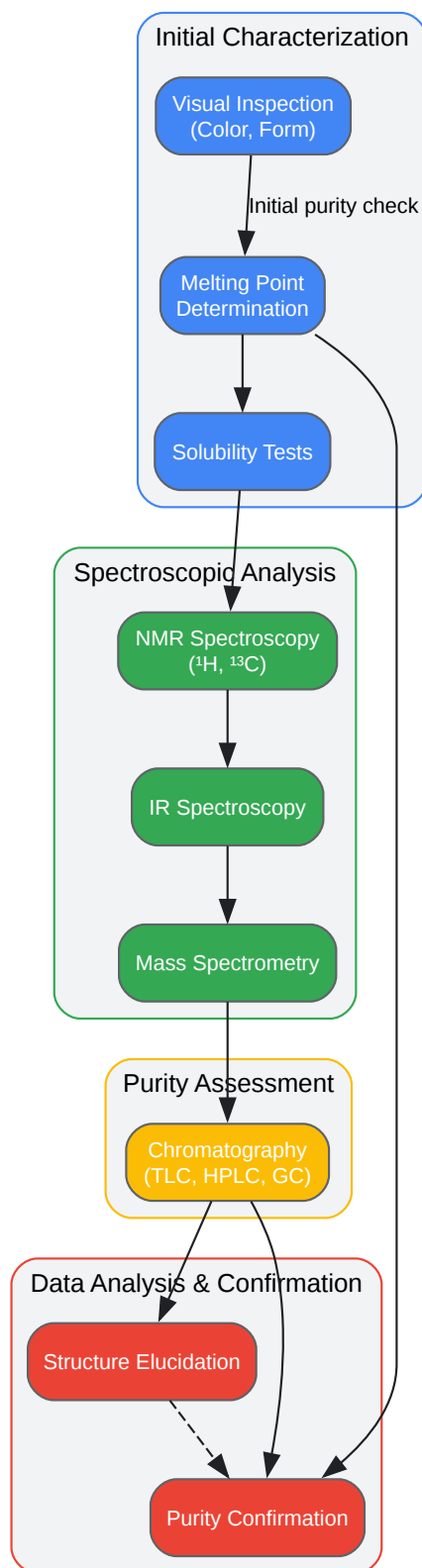
Procedure:

- **Solvent Selection:** A range of representative solvents should be chosen, including polar protic (e.g., water, ethanol), polar aprotic (e.g., acetone, dimethyl sulfoxide), and nonpolar (e.g., hexane, toluene) solvents.
- **Qualitative Assessment:** A small, measured amount of **2-Iodo-5-methoxybenzaldehyde** (e.g., 10 mg) is placed in a test tube. A small volume of the chosen solvent (e.g., 1 mL) is added.[10]
- **Mixing and Observation:** The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes).[11] The sample is then visually inspected to determine if it has completely dissolved.
- **Classification:** The solubility can be classified as:
 - **Soluble:** The solid completely dissolves, forming a clear solution.
 - **Partially soluble:** Some of the solid dissolves, but a noticeable amount remains undissolved.

- Insoluble: The solid does not appear to dissolve at all.[\[11\]](#)
- Quantitative Assessment (Optional): For a more precise measurement, a saturated solution can be prepared at a specific temperature. A known volume of the clear supernatant is then carefully removed, the solvent is evaporated, and the mass of the dissolved solid is determined.

Characterization Workflow

The following diagram illustrates a typical workflow for the physical and spectroscopic characterization of a solid organic compound like **2-Iodo-5-methoxybenzaldehyde**.



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Caption: Workflow for Physical and Spectroscopic Characterization.

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